

Boc-Asp(OtBu)-OSu CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Boc-Asp(OtBu)-OSu**

Cat. No.: **B558366**

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An In-depth Technical Guide to Boc-Asp(OtBu)-OSu

This guide provides essential technical data for researchers, scientists, and professionals in drug development on the chemical compound **Boc-Asp(OtBu)-OSu**.

Core Data Presentation

The key quantitative data for **Boc-Asp(OtBu)-OSu**, also known as Boc-L-aspartic acid 4-tert-butyl 1-(hydroxysuccinimide) ester, are summarized in the table below for easy reference and comparison.[\[1\]](#)[\[2\]](#)

Parameter	Value
CAS Number	50715-50-9 [1] [2] [3] [4]
Molecular Weight	386.40 g/mol [1] [2] [5]
Molecular Formula	C ₁₇ H ₂₆ N ₂ O ₈ [1] [2] [3]
Purity	≥98% [1] [3]
Appearance	White to off-white powder [3]
Melting Point	101-107 °C [3]

Experimental Protocols

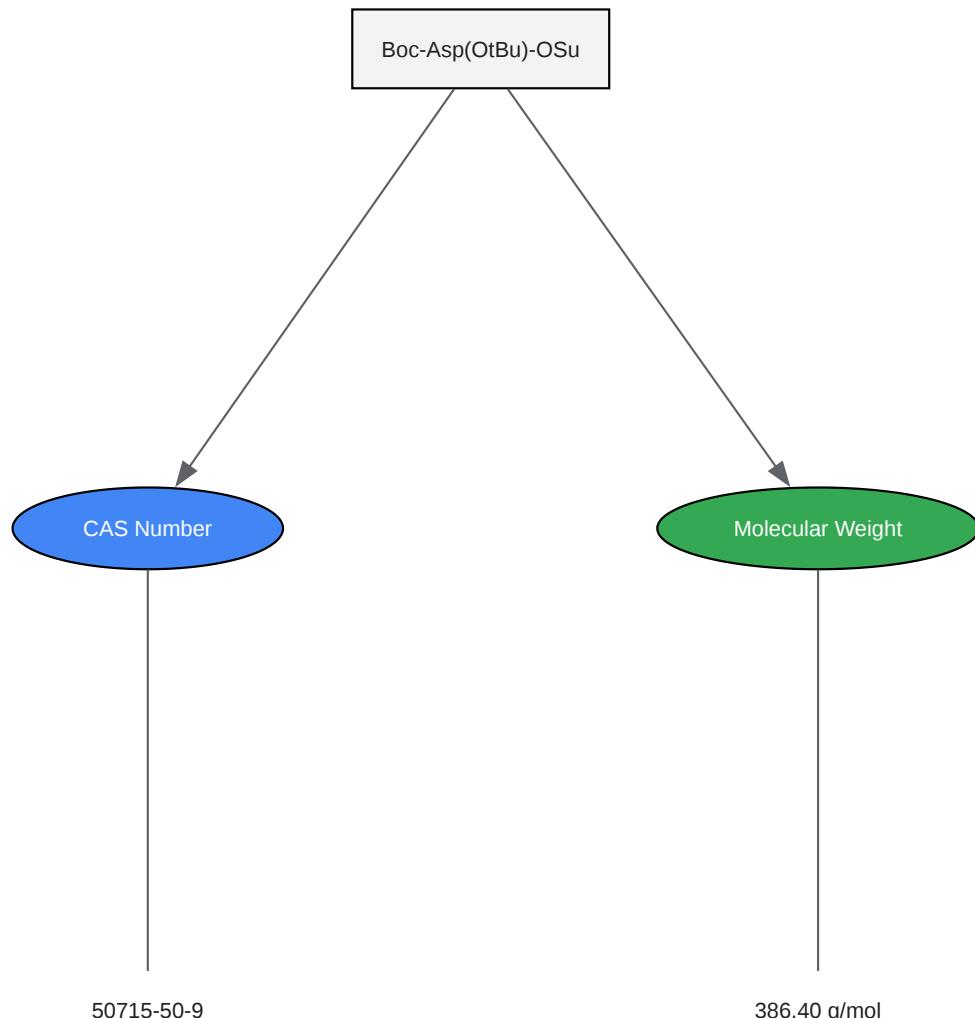
While this guide does not detail specific experimental protocols, **Boc-Asp(OtBu)-OSu** is a commonly used amino acid derivative in solid-phase peptide synthesis (SPPS). The Boc (tert-butyloxycarbonyl) group serves as a protecting group for the amine terminus, while the OSu (N-hydroxysuccinimide) ester is an activating group for the carboxyl terminus, facilitating peptide bond formation. The OtBu (tert-butyl) group protects the side chain carboxyl group of the aspartic acid residue.

A typical experimental workflow involving this compound would include:

- Deprotection: Removal of the N-terminal protecting group from the growing peptide chain attached to a solid support.
- Coupling: Introduction of **Boc-Asp(OtBu)-OSu** to the deprotected N-terminus of the peptide chain. The activated OSu ester reacts with the free amine to form a new peptide bond.
- Washing: Removal of excess reagents and byproducts.
- Repetition: Steps 1-3 are repeated with subsequent amino acid derivatives to elongate the peptide chain.
- Cleavage and Deprotection: Once the desired peptide sequence is assembled, the peptide is cleaved from the solid support, and all protecting groups (including the OtBu group on the aspartic acid side chain) are removed, typically using a strong acid such as trifluoroacetic acid (TFA).

Mandatory Visualization

The following diagram illustrates the relationship between the chemical compound and its key identifiers.

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Caption: Key identifiers for **Boc-Asp(OtBu)-OSu**.

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References

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